HMPL-523 Dose-Escalation Study: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *HMPL-523*

Cat. No.: *B1574640*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive overview of the dose-escalation study design for **HMPL-523** (Sovleplenib), a potent and selective spleen tyrosine kinase (Syk) inhibitor. This guide includes troubleshooting advice, frequently asked questions, and detailed experimental protocols to assist in the successful execution of similar studies.

Experimental Protocols

The dose-escalation studies for **HMPL-523** have primarily followed a conventional or modified 3+3 design to determine the maximum tolerated dose (MTD) and recommended Phase 2 dose (RP2D). These studies are typically conducted in patients with relapsed or refractory hematologic malignancies or immune thrombocytopenia (ITP).

A typical dose-escalation protocol involves the following stages:

- Patient Enrollment: Recruit a cohort of 3 patients for the initial dose level.
- Dosing: Administer **HMPL-523** orally at the starting dose, either once daily (QD) or twice daily (BID), for a 28-day cycle.[1][2]

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- DLT Observation: Monitor patients for dose-limiting toxicities (DLTs) during the first 28-day cycle.[2]
- Dose Escalation Decision:
  - If 0 out of 3 patients experience a DLT, escalate to the next dose level and enroll a new cohort of 3 patients.
  - If 1 out of 3 patients experiences a DLT, expand the current cohort to 6 patients.
    - If only 1 out of 6 patients experiences a DLT, escalate to the next dose level.
    - If 2 or more out of 6 patients experience a DLT, the MTD has been exceeded, and the previous dose level is declared the MTD.
  - If 2 or more out of 3 patients experience a DLT, the MTD has been exceeded, and the previous dose level is declared the MTD.
- MTD and RP2D Determination: The MTD is defined as the highest dose level at which ≤1 of 6 patients experiences a DLT. The RP2D is then selected based on the MTD and overall safety, pharmacokinetic, and pharmacodynamic data.

A modified 3+3 design has also been utilized, where the initial cohort may consist of a single patient. If no significant toxicity is observed, the study proceeds with the standard 3+3 design at the next dose level.[2]

Data Presentation

The following tables summarize the dose-escalation cohorts from various clinical trials of **HMPL-523**.

Table 1: Dose-Escalation Cohorts in Hematologic Malignancies

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Dose Level	Dosing Schedule	Number of Patients
100 mg	Once Daily (QD)	3-6
200 mg	Once Daily (QD)	3-6
400 mg	Once Daily (QD)	3-6
600 mg	Once Daily (QD)	3-6
800 mg	Once Daily (QD)	3-6
1000 mg	Once Daily (QD)	3-6
300 mg	Twice Daily (BID)	3-6
400 mg	Twice Daily (BID)	3-6

Data sourced from a study in patients with relapsed or refractory hematologic malignancies.[1]

Table 2: Dose-Escalation Cohorts in Immune Thrombocytopenia (ITP) - Study 1

Dose Level	Dosing Schedule	Number of Patients
100 mg	Once Daily (QD)	6
200 mg	Once Daily (QD)	6
300 mg	Once Daily (QD)	16
400 mg	Once Daily (QD)	6

Data from a randomized, double-blind, placebo-controlled, phase 1b/2 study in China.[3]

Table 3: Dose-Escalation Cohorts in Immune Thrombocytopenia (ITP) - Study 2

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Dose Level	Dosing Schedule
300 mg	Once Daily (QD)
400 mg	Once Daily (QD)
500 mg	Once Daily (QD)

Data from a Phase 1b, open-label, multicenter study.[4]

Troubleshooting Guide & FAQs

This section addresses specific issues that researchers might encounter during their experiments.

Question: What are the common dose-limiting toxicities (DLTs) observed with **HMPL-523**?

Answer: The provided search results do not specify the exact DLTs observed. However, in a phase 3 study for ITP, frequent treatment-emergent adverse events (TEAEs) of grade 3 or higher included decreased platelet count, decreased neutrophil count, and hypertension.[5] Researchers should closely monitor hematologic parameters and blood pressure.

Question: How is the starting dose for the dose-escalation study determined?

Answer: The starting dose is typically determined based on preclinical toxicology studies in animals. For the study in lymphoma, the starting dose was 100 mg once daily.[2]

Question: What is the definition of a treatment cycle?

Answer: A cycle of study treatment is defined as 28 days of continuous dosing.[1][2]

Question: What are the key inclusion criteria for patients in these studies?

Answer: Eligibility criteria vary by indication. For ITP studies, patients are typically adults (18-75 years) with a confirmed diagnosis for at least 3-6 months who have had an insufficient response to at least one prior therapy.[3][4][5][6] For hematologic malignancies, patients generally have relapsed or refractory disease.[1] An ECOG performance status of 0-1 is also a common requirement.[5][6]

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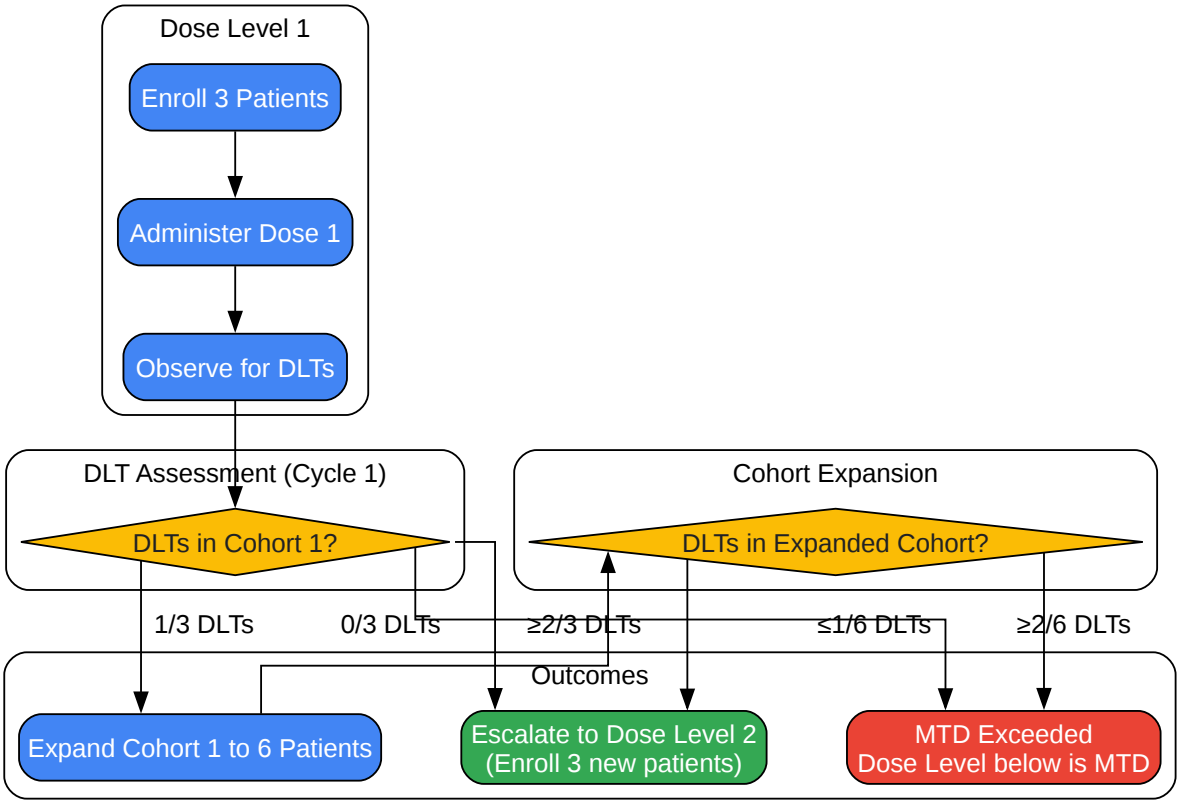
Question: What is the mechanism of action of **HMPL-523**?

Answer: **HMPL-523**, also known as Sovleplenib, is a highly potent and selective inhibitor of spleen tyrosine kinase (Syk).[7][8] Syk is a key component in the B-cell receptor signaling pathway and is involved in the signal transduction of immune cells.[9][10] Its inhibition is a therapeutic approach for autoimmune diseases and B-cell malignancies.[9]

Mandatory Visualization

The following diagrams illustrate the experimental workflow of the 3+3 dose-escalation design and the signaling pathway of **HMPL-523**'s target, Syk.



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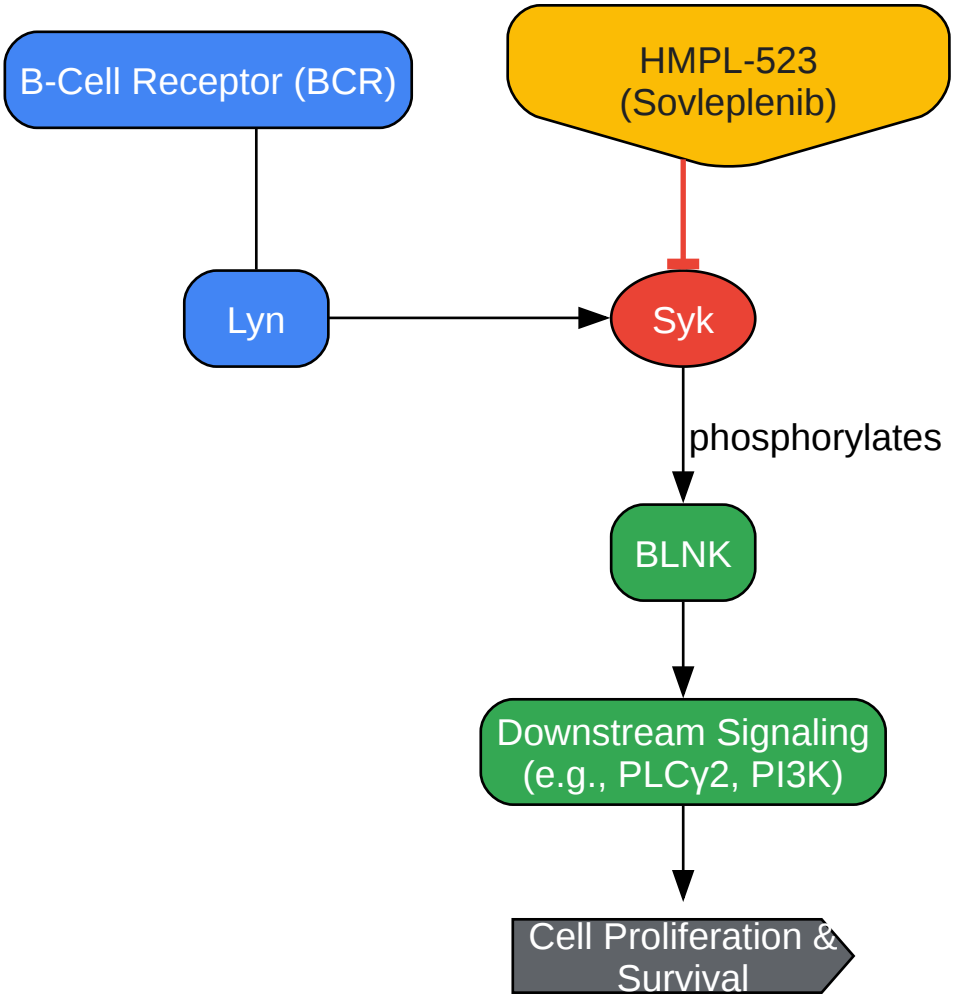
Caption: Workflow of a 3+3 Dose-Escalation Study.



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